The Discovery and Development of VEGFR-IN-6: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *VEGFR-IN-6*

Cat. No.: *B2353957*

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Foreword: The specific compound "**VEGFR-IN-6**" does not correspond to a publicly documented vascular endothelial growth factor receptor (VEGFR) inhibitor. This technical guide will therefore focus on Sorafenib (Nexavar®), a well-characterized, clinically approved multi-kinase inhibitor that potently targets VEGFR, to provide a representative and in-depth overview of the discovery, development, and evaluation of a compound in this class. This guide is intended for researchers, scientists, and drug development professionals.

Introduction: The Rationale for VEGFR Inhibition

Angiogenesis, the formation of new blood vessels, is a critical process in tumor growth and metastasis. Vascular Endothelial Growth Factor (VEGF) and its primary receptor, VEGFR-2, are key mediators of this process.[1] Inhibition of the VEGF/VEGFR signaling pathway is therefore a cornerstone of modern cancer therapy, aiming to starve tumors of the blood supply necessary for their proliferation and dissemination. Sorafenib emerged from a rational drug design approach targeting key signaling cascades involved in cancer progression.[2]

Discovery and Synthesis of Sorafenib

The journey to discover Sorafenib began with a high-throughput screening campaign to identify inhibitors of the Raf/MEK/ERK signaling pathway, which is crucial for tumor cell proliferation.[1]

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[3] This effort led to the identification of a bi-aryl urea scaffold as a promising pharmacophore.[1] Subsequent optimization of this lead compound resulted in the synthesis of Sorafenib (formerly BAY 43-9006).[2]

Chemical Synthesis of Sorafenib

Several synthetic routes for Sorafenib have been developed. A common approach involves a multi-step synthesis starting from picolinic acid. The key steps generally include acylation, chlorination, amidation, etherification, and a final condensation step to form the urea linkage.[4]

A Representative Synthetic Scheme:

A four-step synthesis with a good overall yield has been reported, beginning with picolinic acid.[5] The process involves the formation of an acid chloride, followed by amidation with methylamine.[5] The subsequent intermediate undergoes an etherification reaction with 4-aminophenol.[5] The final step is the condensation of this product with a substituted phenyl isocyanate to yield Sorafenib.[5]

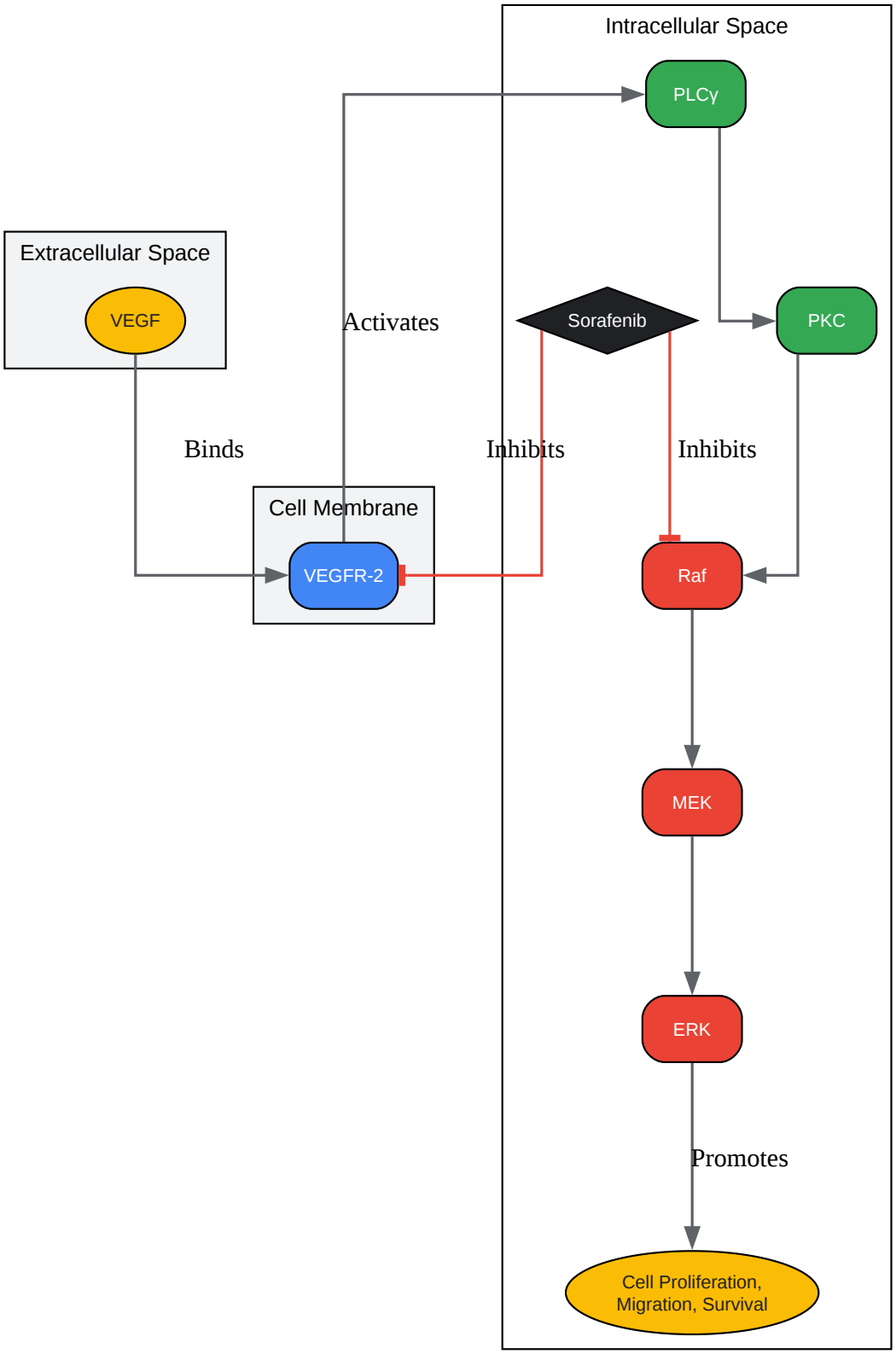
Mechanism of Action

Sorafenib is a multi-kinase inhibitor that exerts its anti-cancer effects through a dual mechanism: targeting tumor cell proliferation and tumor angiogenesis.[5][6]

- Anti-proliferative Effects: Sorafenib inhibits the Raf/MEK/ERK signaling pathway by targeting Raf-1 and B-Raf kinases.[6] This blockade leads to a decrease in tumor cell proliferation and the induction of apoptosis.[6]
- Anti-angiogenic Effects: Sorafenib potently inhibits several receptor tyrosine kinases involved in angiogenesis, most notably VEGFR-2 and VEGFR-3, as well as the platelet-derived growth factor receptor (PDGFR)-β.[7] By inhibiting these receptors, Sorafenib disrupts the downstream signaling necessary for endothelial cell migration, proliferation, and survival, thereby preventing the formation of new tumor blood vessels.[7]

The following diagram illustrates the key signaling pathways inhibited by Sorafenib.

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Caption: VEGFR-2 signaling pathway and points of inhibition by Sorafenib.

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Quantitative Data

In Vitro Kinase and Cell Line Inhibition

Sorafenib has been extensively characterized for its inhibitory activity against a panel of kinases and its anti-proliferative effects in various cancer cell lines. The half-maximal inhibitory concentration (IC50) is a key metric for potency.

Target Kinase	IC50 (nM)	Reference(s)
Raf-1	6	[8]
B-Raf (wild-type)	22	[8]
B-Raf (V600E)	38	[8]
VEGFR-2	90	[8][9]
VEGFR-1	26	[9]
VEGFR-3	20	[8][9]
PDGFR-β	57	[8][9]
c-KIT	68	[8][9]
FLT-3	58	[9]
RET	4	[4]

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Cell Line	Cancer Type	IC50 (μM)	Reference(s)
HepG2	Hepatocellular Carcinoma	7.10	[10]
Huh7	Hepatocellular Carcinoma	11.03	[10]
A549	Non-small cell lung cancer	8.57	[4]
HeLa	Cervical Cancer	4.16	[4]
Kasumi-1	Acute Myeloid Leukemia	0.02	[11]

Preclinical In Vivo Efficacy

Sorafenib has demonstrated significant anti-tumor activity in various preclinical xenograft models.

Xenograft Model	Cancer Type	Dosing	Tumor Growth Inhibition	Reference(s)
PLC/PRF/5	Hepatocellular Carcinoma	30 mg/kg, p.o., daily	Complete tumor growth inhibition	[12]
HuH-7	Hepatocellular Carcinoma	40 mg/kg, p.o., daily for 3 weeks	40% decrease in tumor growth	
HD-MyZ	Hodgkin's Lymphoma	90 mg/kg/day, p.o.	70% tumor growth inhibition	

Clinical Trial Outcomes

Sorafenib has been evaluated in numerous clinical trials, leading to its approval for several cancer indications.

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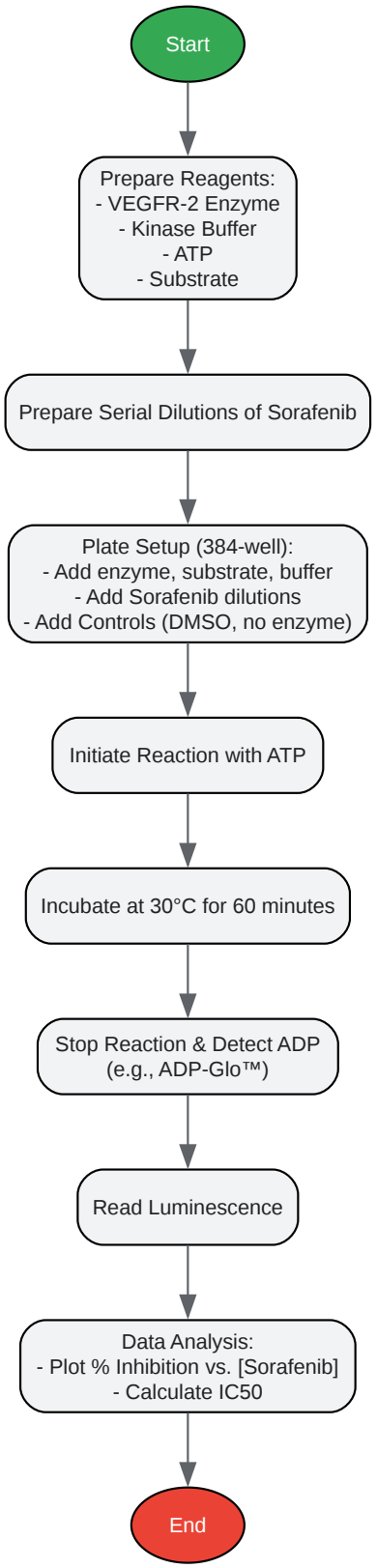
Trial Name (NCT)	Cancer Type	Phase	Key Outcomes	Reference(s)
SHARP (NCT00105443)	Advanced Hepatocellular Carcinoma	III	Median Overall Survival: 10.7 months (Sorafenib) vs. 7.9 months (Placebo)	
Median Time to Radiological Progression: 5.5 months (Sorafenib) vs. 2.8 months (Placebo)				
TARGET (NCT00077908)	Advanced Renal Cell Carcinoma	III	Median Progression-Free Survival: 5.5 months (Sorafenib) vs. 2.8 months (Placebo)	

Experimental Protocols

In Vitro Kinase Inhibition Assay (VEGFR-2)

This assay quantifies the ability of a compound to inhibit the enzymatic activity of VEGFR-2.

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Caption: Workflow for an in vitro VEGFR-2 kinase inhibition assay.

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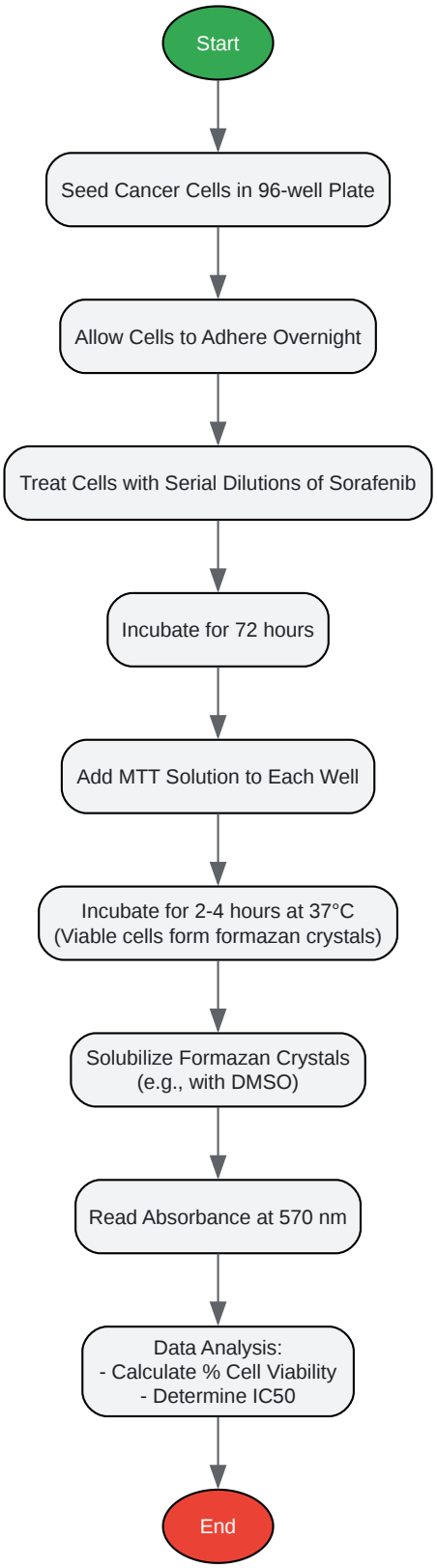
Detailed Methodology:

- Reagent Preparation: Recombinant human VEGFR-2 kinase domain, ATP, and a suitable substrate (e.g., Poly(Glu, Tyr) 4:1) are prepared in a kinase buffer (e.g., Tris-HCl, MgCl2, MnCl2, DTT).
- Compound Dilution: Sorafenib is serially diluted in DMSO to create a range of concentrations.
- Plate Loading: The VEGFR-2 enzyme, substrate, and kinase buffer are added to the wells of a 384-well plate. The diluted Sorafenib is then added to the designated wells. Control wells containing DMSO (vehicle) and no enzyme (background) are included.
- Reaction Initiation: The kinase reaction is initiated by the addition of ATP.
- Incubation: The plate is incubated at 30°C for 60 minutes.
- Detection: The reaction is stopped, and the amount of ADP produced is measured using a detection system such as the ADP-Glo™ Kinase Assay, which generates a luminescent signal proportional to the ADP concentration.
- Data Analysis: The percentage of kinase inhibition is plotted against the logarithm of the Sorafenib concentration, and the IC50 value is determined using non-linear regression analysis.

Cell Proliferation Assay (MTT Assay)

This assay measures the effect of a compound on the metabolic activity of cells, which is an indicator of cell viability and proliferation.

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Caption: Workflow for a cell proliferation (MTT) assay.

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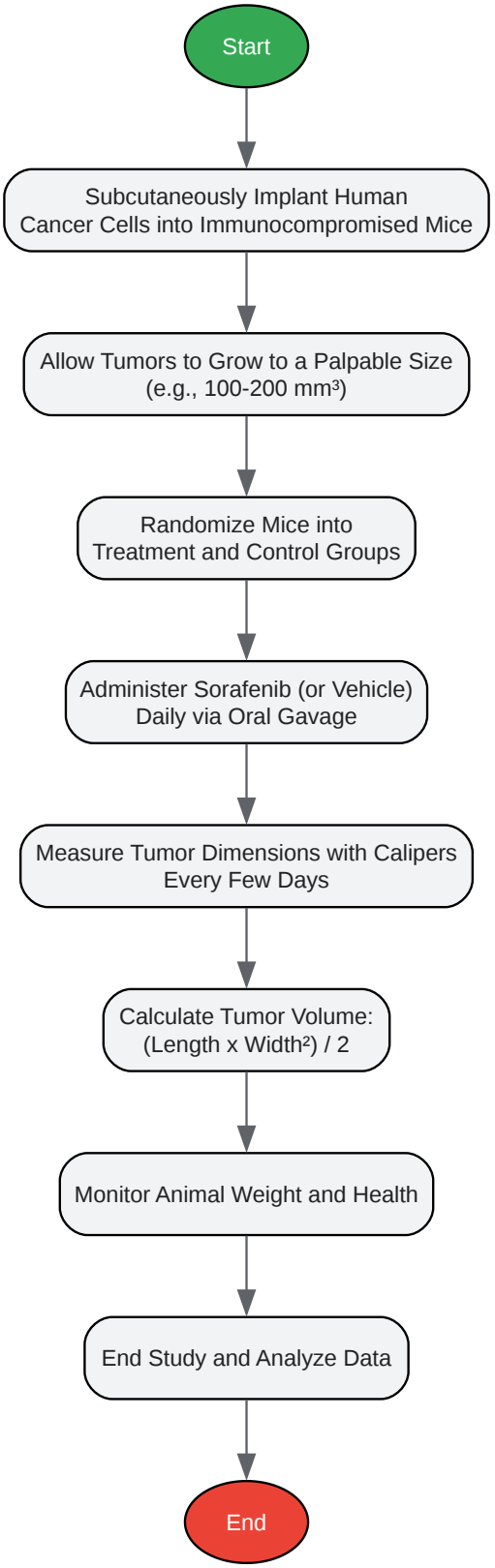
Detailed Methodology:[3]

- Cell Seeding: Cancer cells (e.g., HepG2) are seeded into a 96-well plate at a predetermined density and allowed to attach overnight.
- Compound Treatment: The cells are treated with serial dilutions of Sorafenib for a specified duration, typically 72 hours. Control wells with the vehicle (e.g., DMSO) are included.
- MTT Addition: After the treatment period, MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution is added to each well and incubated for 2-4 hours at 37°C. Metabolically active cells will reduce the yellow MTT to purple formazan crystals.
- Solubilization: The culture medium is removed, and a solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals.
- Absorbance Reading: The absorbance is measured at a wavelength of 570 nm using a microplate reader.
- Data Analysis: The percentage of cell viability is calculated relative to the vehicle-treated control cells, and the IC50 value is determined.

In Vivo Tumor Xenograft Study

This experimental model evaluates the anti-tumor efficacy of a compound in a living organism.

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Caption: Workflow for an in vivo tumor xenograft study.

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Detailed Methodology:

- Cell Implantation: Human cancer cells (e.g., HuH-7) are implanted subcutaneously into immunocompromised mice.
- Tumor Establishment: The tumors are allowed to grow to a palpable size (e.g., 100-200 mm^3).
- Group Randomization: The mice are randomly assigned to a treatment group (receiving Sorafenib) and a control group (receiving vehicle).
- Drug Administration: Sorafenib or the vehicle is administered to the respective groups, typically daily via oral gavage.
- Tumor Measurement: Tumor dimensions are measured with calipers at regular intervals, and the tumor volume is calculated using the formula: (Length x $Width^2$) / 2.
- Toxicity Monitoring: The body weight and overall health of the animals are monitored throughout the study to assess toxicity.
- Data Analysis: At the end of the study, the tumor growth inhibition in the treatment group is compared to the control group.

Conclusion

Sorafenib serves as a paradigm for the successful development of a multi-kinase inhibitor targeting VEGFR. Its discovery and development journey, from initial high-throughput screening to extensive preclinical and clinical evaluation, highlights the rigorous process of bringing a targeted cancer therapy to patients. The detailed methodologies and quantitative data presented in this guide provide a framework for understanding and evaluating the efficacy and mechanism of action of VEGFR inhibitors.

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